

Technical Support Center: 17-Hydroxyprogesterone (17-OHP) Sample Processing

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Compound of Interest

Compound Name: Hydroxyprogesterone

Cat. No.: B1663944

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with 17-**hydroxyprogesterone** (17-OHP). Accurate measurement of 17-OHP is critical for research and clinical applications, and proper sample processing is paramount to achieving reliable results.

Troubleshooting Guide: Common Issues in 17-OHP Measurement

This guide addresses specific issues that may lead to inaccurate 17-OHP concentrations.

Issue	Potential Cause	Recommended Action
Unexpectedly High or Low 17-OHP Levels	Improper Sample Timing: 17-OHP levels exhibit diurnal variation, peaking in the early morning, and fluctuate during the menstrual cycle.[1][2]	For longitudinal or comparative studies, standardize collection times. It is best to collect samples in the early morning. [1][3] For menstruating females, it is advisable to collect the sample a week before or after the menstrual period.[1]
Patient Stress: Physical or emotional stress can elevate 17-OHP levels.[4][5]	Ensure the subject is rested and calm before sample collection to minimize stress-induced elevations.	
Sample Hemolysis: Grossly hemolyzed samples are unacceptable for processing and can interfere with assay results.[1][6][7] Hemolysis can release intracellular components that may interfere with immunoassays.[8][9]	Visually inspect samples for any pink or red discoloration. If hemolysis is suspected, recollect the sample. Handle samples gently during collection and processing to prevent red blood cell lysis.[6]	
Improper Storage: Prolonged storage at incorrect temperatures can lead to degradation or alteration of 17-OHP.	Adhere strictly to recommended storage conditions. For short-term storage, refrigeration is adequate, but for long-term storage, freezing is necessary. [1][10][11][12]	
High Variability Between Replicate Samples	Inadequate Mixing: If using plasma, ensure the anticoagulant is thoroughly mixed with the blood sample immediately after collection.	Gently invert the collection tube several times after drawing the blood.

Freeze-Thaw Cycles:

Repeated freezing and thawing of plasma samples can affect the stability of steroid hormones, although some studies suggest 17-OHP is relatively stable through multiple cycles.[\[13\]](#)

Aliquot samples into smaller volumes before freezing to avoid the need for repeated freeze-thaw cycles.

Assay Interference

Cross-reactivity in Immunoassays: Immunoassays may exhibit cross-reactivity with other structurally similar steroids, leading to falsely elevated results.[\[1\]](#)[\[14\]](#)[\[15\]](#)

For research applications requiring high specificity, consider using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), which is less prone to cross-reactivity.[\[1\]](#)[\[14\]](#)

Anticoagulant Interference:

While EDTA and heparin are generally acceptable, the choice of anticoagulant can sometimes influence results, with serum often yielding higher progesterone concentrations than plasma in some assays.[\[16\]](#)[\[17\]](#)

If unexpected results are obtained with plasma, consider collecting serum samples for comparison, ensuring the collection tube does not contain a gel separator.[\[11\]](#)[\[12\]](#)

Frequently Asked Questions (FAQs)

Sample Collection and Handling

Q1: What is the recommended sample type for 17-OHP measurement?

A1: Serum is the most commonly used sample type.[\[1\]](#)[\[11\]](#) Plasma collected in tubes containing EDTA or heparin is also acceptable.[\[1\]](#)[\[12\]](#) For newborn screening, dried blood spots (DBS) collected via a heel stick are the standard.[\[18\]](#)[\[19\]](#)

Q2: Are there any special patient preparations required before sample collection?

A2: No special preparation like fasting is generally required.^{[1][20]} However, it is crucial to consider the timing of the collection due to the diurnal rhythm of 17-OHP.^{[1][2]} Samples are best collected in the early morning.^{[1][3]} For menstruating females, sample collection should be timed relative to their menstrual cycle.^[1]

Q3: What is the correct procedure for processing blood samples after collection?

A3: For serum, allow the blood to clot for at least 30 minutes.^[11] Centrifuge the sample within 2 hours of collection and separate the serum or plasma into a clean transport tube.^[11] This separation prevents interference from cellular components.

Sample Storage and Stability

Q4: How should I store my samples and for how long are they stable?

A4: Sample stability is dependent on the storage temperature. The following tables summarize the stability of 17-OHP in different sample types at various temperatures.

Table 1: Stability of 17-OHP in Serum/Plasma

Storage Temperature	Duration
Room Temperature (~22°C)	Up to 48 hours ^{[1][12]}
Refrigerated (4°C)	Up to 1 week ^{[1][11][12]}
Frozen (-20°C or lower)	Up to 2 years ^{[1][12]}

Table 2: Stability of 17-OHP in Dried Blood Spots (DBS)

Storage Temperature	Duration
Room Temperature	Stable for at least 4 weeks, with some studies showing stability for up to a year. ^[18]
Refrigerated (4°C)	Stable for up to 1 year. ^[18]
Frozen (-20°C or -70°C)	Stable for up to 1 year. ^[18]
37°C	Stable for up to 14 days. ^[21]

Q5: Can I use samples that have been repeatedly frozen and thawed?

A5: While some studies indicate that up to ten freeze-thaw cycles do not significantly affect 17-OHP concentrations in plasma, it is best practice to avoid repeated cycles.[\[13\]](#) Aliquoting samples prior to freezing is highly recommended.

Anticoagulants and Interferences

Q6: Which anticoagulants are acceptable for 17-OHP testing?

A6: Lavender (EDTA), pink (K2EDTA), or green top (sodium or lithium heparin) tubes are all acceptable for collecting plasma samples.[\[1\]](#)

Q7: My sample is hemolyzed. Can I still use it for 17-OHP analysis?

A7: No, grossly hemolyzed specimens are considered unacceptable for processing and should be rejected.[\[1\]](#) Hemolysis can interfere with the accuracy of the results, particularly in immunoassays.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocols

Protocol 1: Serum/Plasma Sample Processing for LC-MS/MS Analysis

This protocol outlines the standard procedure for processing serum or plasma samples intended for 17-OHP quantification by LC-MS/MS.

- Sample Collection:
 - For serum, collect blood in a red-top tube (without gel separator).[\[11\]](#)[\[12\]](#)
 - For plasma, collect blood in a lavender-top (EDTA) or green-top (heparin) tube.[\[1\]](#)[\[12\]](#)
- Initial Processing:
 - For serum, allow the blood to clot at room temperature for a minimum of 30 minutes.[\[11\]](#)

- Centrifuge the tubes at approximately 1000-1300 x g for 10-15 minutes within 2 hours of collection.[\[11\]](#)
- Aliquoting and Storage:
 - Carefully aspirate the serum or plasma, avoiding the buffy coat and red blood cells, and transfer it to a labeled, clean polypropylene tube.
 - For immediate analysis, store the aliquots at 4°C. For long-term storage, freeze at -20°C or lower.[\[1\]](#)[\[12\]](#)

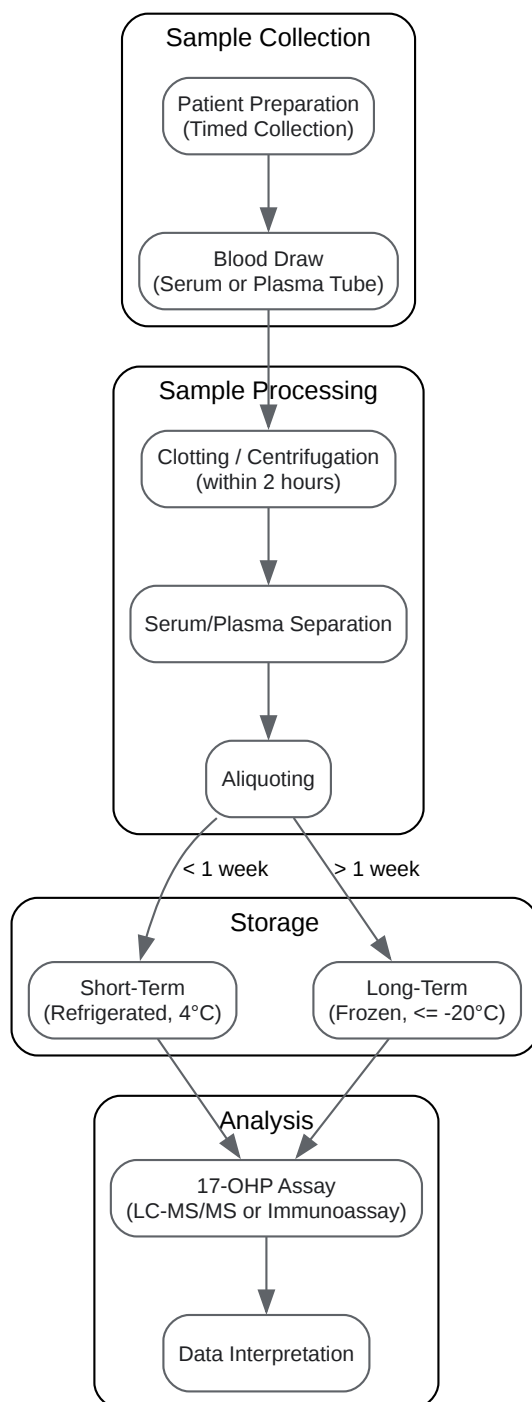
Protocol 2: Dried Blood Spot (DBS) Sample Preparation for Immunoassay

This protocol describes the preparation of dried blood spots for 17-OHP analysis, commonly used in newborn screening.

- Sample Collection:
 - Collect a blood spot, approximately 12.7 mm (½ inch) in diameter, from a heel prick onto a specialized filter paper (e.g., Whatman 903).[\[19\]](#)
- Drying:
 - Allow the blood spots to dry completely at ambient temperature in a horizontal position for at least 4 hours, away from direct sunlight.
- Elution:
 - Punch out a small disc (e.g., 3.2 mm) from the center of the dried blood spot.[\[19\]](#)[\[22\]](#)
 - Place the punched disc into a microplate well.
 - Add an appropriate volume of assay buffer or antibody reagent to elute the steroids from the filter paper.[\[19\]](#)[\[22\]](#)
 - Incubate as per the specific immunoassay kit instructions, often with shaking to ensure complete elution.[\[19\]](#)[\[22\]](#)

Visualizations

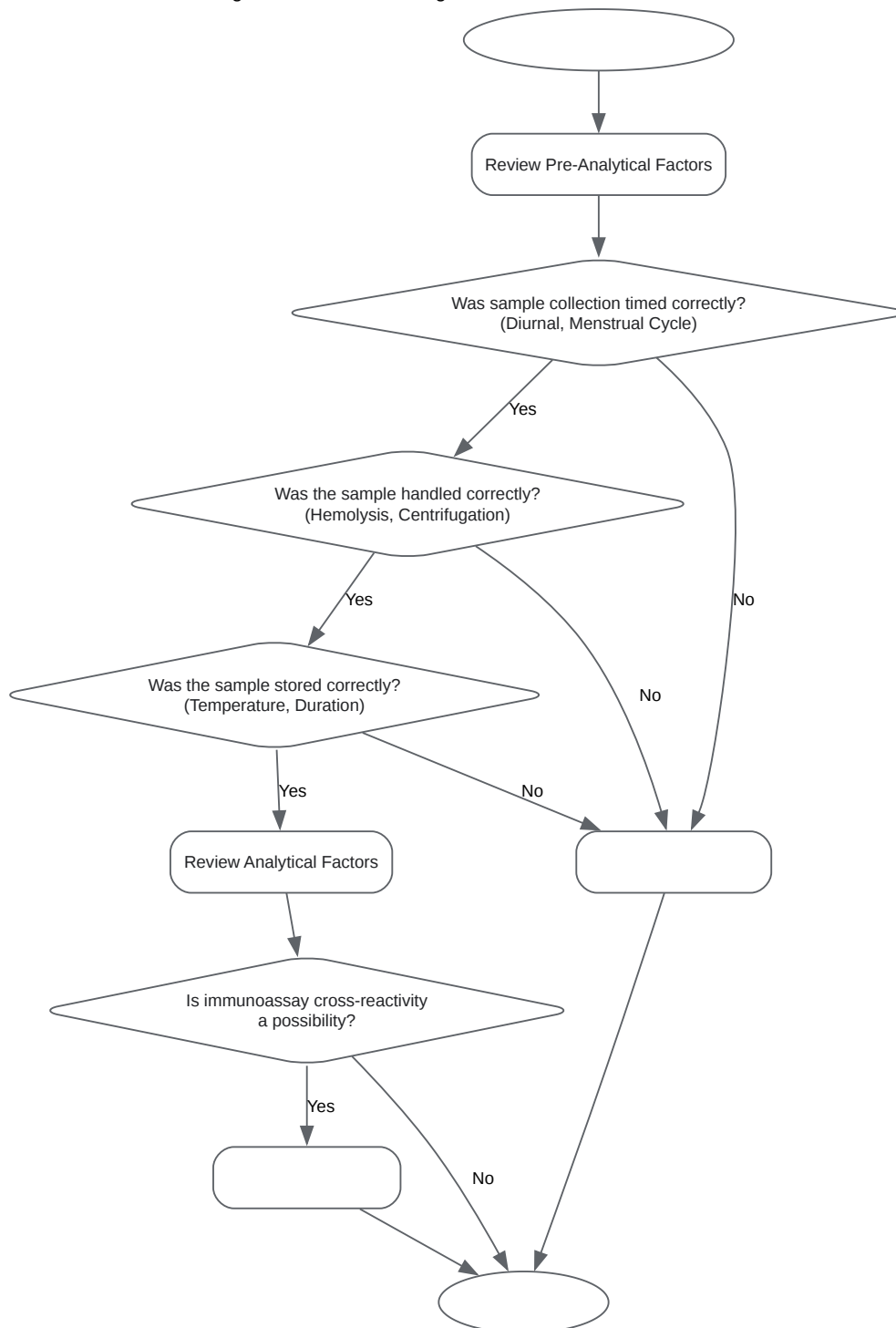
Figure 1. Standard Workflow for 17-OHP Measurement



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Caption: Workflow for 17-OHP measurement from blood samples.

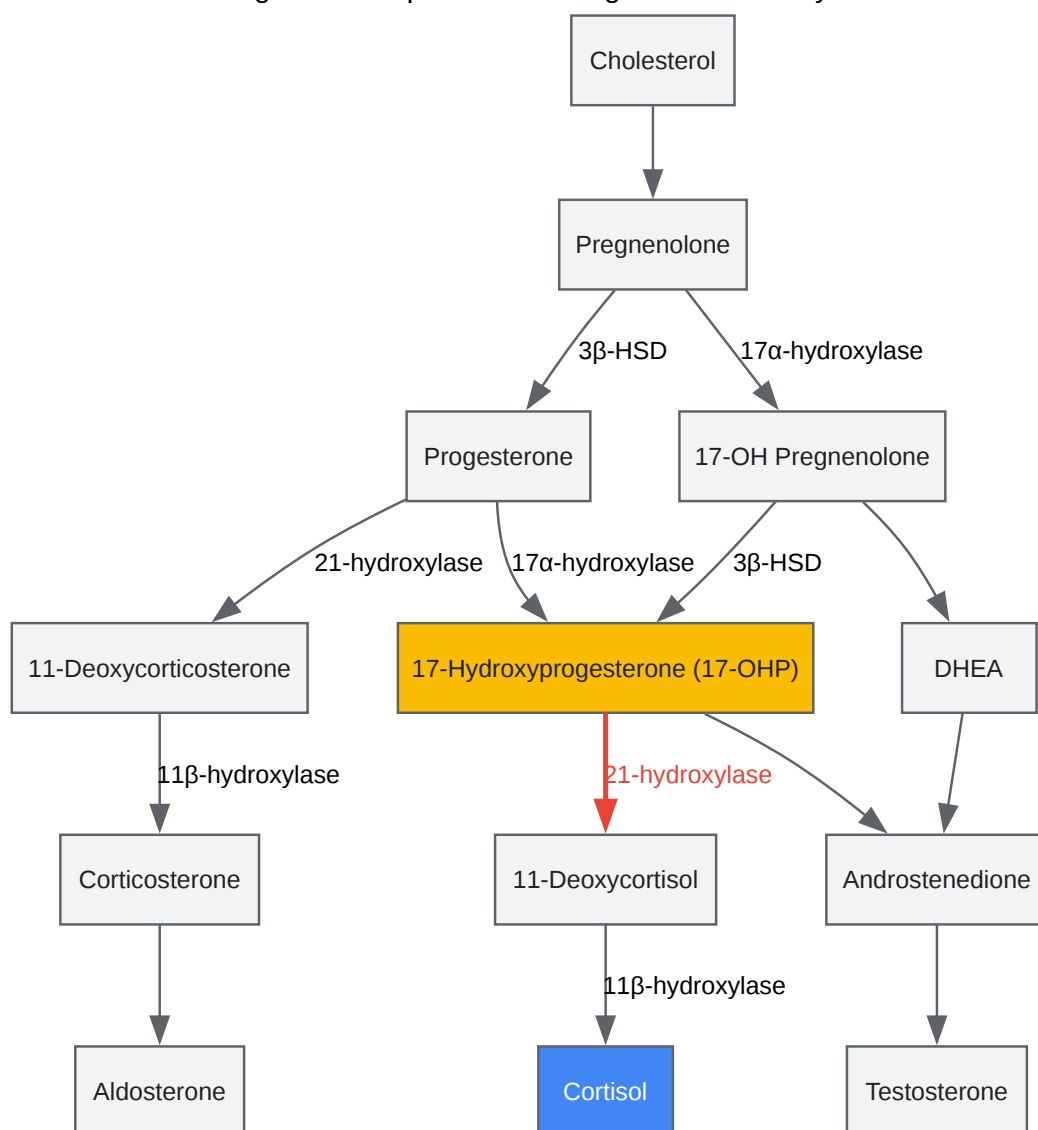
Figure 2. Troubleshooting Inaccurate 17-OHP Results



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Caption: Decision tree for troubleshooting inaccurate 17-OHP results.

Figure 3. Simplified Steroidogenesis Pathway



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References

- 1. emedicine.medscape.com [emedicine.medscape.com]
- 2. s3.amazonaws.com [s3.amazonaws.com]
- 3. 17-hydroxyprogesterone (17OHP) [gloshospitals.nhs.uk]
- 4. researchgate.net [researchgate.net]
- 5. Replication of clinical associations with 17-hydroxyprogesterone in preterm newborns - PMC [pubmed.ncbi.nlm.nih.gov]
- 6. clinicallab.com [clinicallab.com]
- 7. Methods for Hemolysis Interference Study in Laboratory Medicine – A Critical Review - PMC [pubmed.ncbi.nlm.nih.gov]
- 8. Effects of serum indices interference on hormonal results from the Abbott Architect i2000 immunoassay analyser - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. 17-Hydroxyprogesterone (17-OHP) | Synnovis [synnovis.co.uk]
- 11. 17 Hydroxyprogesterone | Penn State Health [pennstatehealth.org]
- 12. Quest Diagnostics: Test Directory [testdirectory.questdiagnostics.com]
- 13. [The effect of storage and temperature on the analysis of steroids in plasma and blood] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. waters.com [waters.com]
- 15. Frontiers | First Morning Pregnanetriol and 17-Hydroxyprogesterone Correlated Significantly in 21-Hydroxylase Deficiency [frontiersin.org]
- 16. researchgate.net [researchgate.net]
- 17. Effect of anticoagulants and sampling time on results of progesterone determination in canine blood samples - PubMed [pubmed.ncbi.nlm.nih.gov]

- 18. Storage stability of five steroids and in dried blood spots for newborn screening and retrospective diagnosis of congenital adrenal hyperplasia - PMC [pmc.ncbi.nlm.nih.gov]
- 19. tulipgroup.com [tulipgroup.com]
- 20. 17-Hydroxyprogesterone: MedlinePlus Medical Test [medlineplus.gov]
- 21. The effect of storage and temperature on the stability of steroid hormones in dried blood spots | ESPE2023 | 61st Annual ESPE (ESPE 2023) | ESPE Abstracts [abstracts.eurospe.org]
- 22. labcarecolombia.com [labcarecolombia.com]
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